

Personal Protective Equipment (PPE) & Handling Guide: MTC420

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Compound of Interest

Compound Name: MTC420
CAS No.: 2088930-66-7
Cat. No.: B609361

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CAS No: 2088930-66-7 | Class: Anti-tuberculosis Agent (Heterocyclic Quinolone) | State: Solid Powder[1]

Executive Safety Summary

Immediate Action Required: **MTC420** is a potent bioactive research compound with nanomolar efficacy (

).[1] While early literature suggests a favorable toxicological profile in animal models, occupational safety standards require treating this as a Potent Compound (OEB 4 equivalent) until comprehensive chronic toxicity data (genotoxicity, reproductive toxicity) is established.[1]

Core Hazard: Inhalation of airborne particulates during weighing/transfer and dermal absorption, particularly when solubilized in organic solvents like DMSO.[1]

Quick Reference: Safety Parameters

Parameter	Specification	Critical Note
Occupational Exposure Band (OEB)	Band 4 (Default)	Target OEL: .[1] Strict containment required.[1][2][3]
Physical State	Solid Powder	High electrostatic potential; risk of aerosolization.[1]
Solubility Vehicle	DMSO / DMF	WARNING: DMSO enhances skin permeability, carrying the API directly into the bloodstream.[1]
Primary Route of Exposure	Inhalation & Dermal	Respiratory protection is non-negotiable for open handling. [1]

The PPE Ensemble: A Layered Defense System

Scientific Rationale: PPE is the final barrier, not the first.[1] The following ensemble is designed to withstand both particulate penetration and solvent permeation.

A. Respiratory Protection

Standard: PAPR (Powered Air Purifying Respirator) or N95/P100 (Fit-tested) ONLY if used within a certified fume hood.[1]

- Why: **MTC420** is a fine powder.[1] Standard surgical masks offer zero protection against API aerosols (<5 microns).[1]
- Configuration: If handling outside a Biosafety Cabinet (BSC) or Contained Vented Enclosure (CVE), a loose-fitting PAPR with HEPA filters provides a higher Assigned Protection Factor (APF = 25-1000) than an N95 (APF = 10).[1]

B. Dermal Protection (Hands)

Standard: Double-Gloving Strategy (Nitrile over Nitrile/Laminate).[1]

- Inner Glove: Extended cuff Nitrile (minimum 4 mil).[1]
- Outer Glove: High-performance Nitrile or Silver Shield® (Laminate) if handling DMSO stock solutions.[1]
- Mechanism: Nitrile provides physical strength.[1] Laminate resists organic solvent permeation.[1]
- Change Frequency: Replace outer gloves every 30 minutes or immediately upon splash contact.[1] DMSO breakthrough time for standard nitrile can be <5 minutes.[1]

C. Body & Eye Protection[1][4]

- Gowning: Tyvek® Lab Coat (Closed front, elastic cuffs) or Coveralls.[1] Cotton coats are porous and retain powder, creating a secondary exposure source.[1]
- Eyes: Chemical Splash Goggles (Indirect vented).[1] Safety glasses are insufficient for powders that drift.[1]

Operational Protocol: Handling MTC420

Objective: Isolate the worker from the compound during the critical "Make-Up" phase (Solid Liquid).[1]

Phase 1: Preparation & Weighing

Location: Class II Type B2 Biosafety Cabinet or Chemical Fume Hood.

- Static Elimination: Place an ionizing fan or anti-static gun inside the hood.[1] **MTC420** powder is prone to static charge, causing "fly-away" particles.[1]
- Surface Prep: Line the work surface with plastic-backed absorbent pads (absorbent side up) to capture micro-spills.[1]
- Tare Weighing: Place the receiving vial (scintillation vial) on the balance inside the hood. Do not remove the balance from the hood.[1]

Phase 2: Solubilization (The Critical Risk Point)

Risk: Once dissolved in DMSO, **MTC420** poses the highest systemic risk due to transdermal absorption.[1]

- Solvent Addition: Add DMSO gently down the side of the vial to minimize aerosol disturbance.
- Vortexing: Cap the vial tightly. Vortex inside the hood.
 - Safety Check: Inspect the cap liner for degradation before vortexing.[1]
- Wipe Down: Wipe the exterior of the vial with a Kimwipe dampened with 10% bleach or alcohol before removing it from the hood.[1]

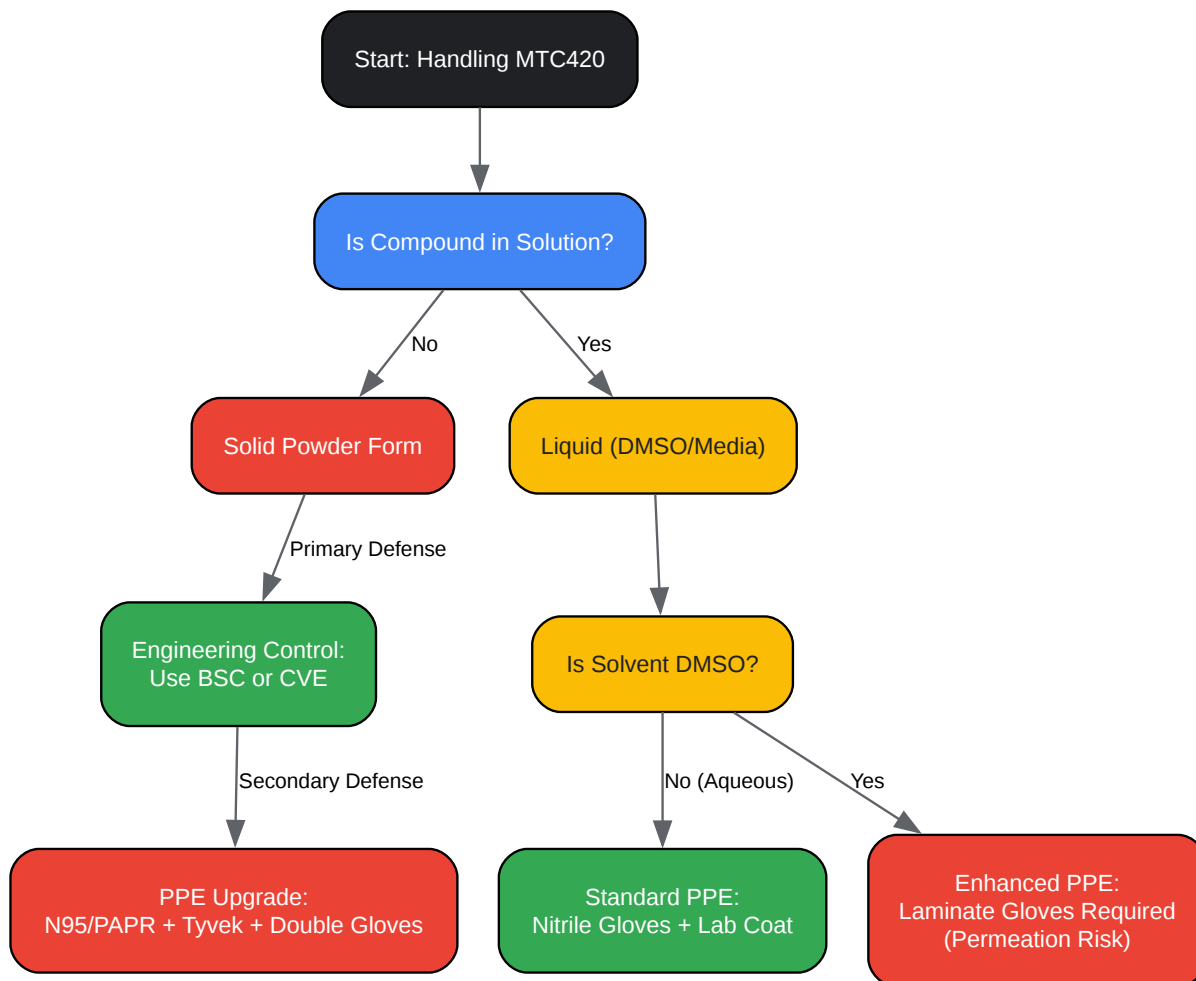
Phase 3: Decontamination & Disposal[1]

- Solid Waste: All contaminated consumables (pipette tips, weigh boats, gloves) must be disposed of in a sealed "Hazardous Drug/API" waste container (typically yellow or black bin), not general biohazard trash.[1]
- Liquid Waste: Collect in a dedicated carboy labeled "Halogenated Solvent + Toxic API".[1]
- Surface Decon: Wash hood surface with 10% bleach (to degrade biological activity) followed by 70% Ethanol (to remove residue).[1]

Visualizing the Safety Workflow

Diagram 1: Hierarchy of Exposure Control

This decision tree illustrates when to upgrade from standard PPE to high-potency protocols.



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Caption: Decision matrix for selecting PPE based on physical state and solvent carrier. Note the critical escalation for DMSO handling.

Diagram 2: Gowning & De-gowning Sequence

Proper removal (doffing) is where most self-contamination occurs.[1]



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Caption: Sequential gowning protocol. Taping outer gloves to sleeves prevents powder exposure to wrists.[1]

Emergency Response

In Case of Exposure:

- Inhalation: Move immediately to fresh air. Seek medical attention. Provide SDS/CAS number to responders.[1][4]
- Skin Contact (Powder): Brush off excess powder gently.[1] Wash with soap and water for 15 minutes.[1]
- Skin Contact (DMSO Solution): Do NOT use alcohol (enhances absorption).[1] Wash with copious water immediately.[1]
- Spill (Powder): Do not sweep (creates dust).[1] Cover with wet paper towels (to dampen), then scoop into hazardous waste.[1]

References

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